

Glycidol-d5 comparison with glycidyl palmitate-d5

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Compound Focus: Glycidol-d5

CAS No.: 1246819-20-4

Cat. No.: S1782816

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Chemical Properties and Applications Comparison

The table below summarizes the core characteristics of **Glycidol-d5** and Glycidyl Palmitate-d5, highlighting their different roles in research.

Property	Glycidol-d5	Glycidyl Palmitate-d5
CAS Number	1246819-20-4 [1]	1794941-80-2 [2]
Molecular Formula	C3HD5O2 [1]	C19H31D5O3 [2]
Molecular Weight	79.11 g/mol [1]	317.52 g/mol [2]
Parent Compound	Glycidol [1]	Glycidyl Palmitate [2]
Chemical Structure	Deuterated form of glycidol (an epoxide with a primary alcohol group) [3] [1]	Deuterated form of glycidyl palmitate (a fatty acid ester of glycidol) [2]
Primary Research Applications	Internal standard for quantifying glycidol in samples using MS or NMR [1]	Serves as an internal standard for analyzing glycidyl esters (GEs), particularly in food safety [2]

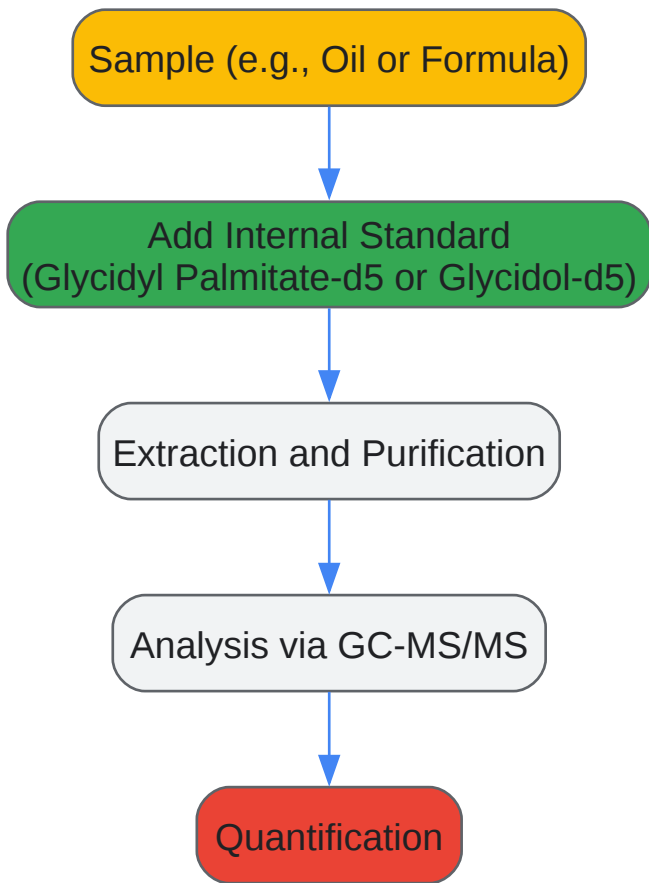
Property	Glycidol-d5	Glycidyl Palmitate-d5
Physical Form	Information not available in search results	Solid at room temperature [2]
LogP	Information not available in search results	7.1 [2]

Experimental Protocols and Usage

In analytical chemistry, both compounds are primarily used as **internal standards** for accurate quantification via mass spectrometry (MS). Their deuterated atoms create a distinct mass difference from their non-deuterated counterparts, allowing for precise tracking and measurement [1] [2].

Sample Preparation Workflow

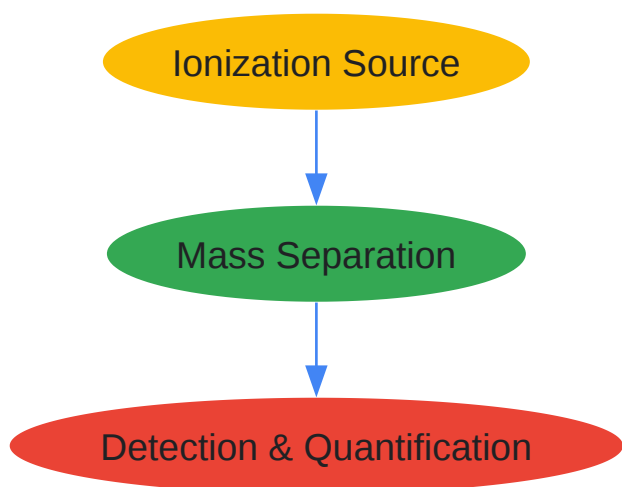
The general workflow for using these internal standards in analyzing food contaminants like glycidyl esters involves sample preparation, extraction, and analysis. Glycidyl Palmitate-d5 is directly used, while **Glycidol-d5** can be involved in methods that determine both free glycidol and glycidol from hydrolyzed esters.



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Role in Mass Spectrometry Analysis

In the mass spectrometer, the deuterated standards and target analytes are ionized and separated by their mass-to-charge ratio (m/z). The known concentration of the standard allows for back-calculation of the analyte's concentration in the original sample.



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Key Selection Guide

Your choice between these two internal standards depends entirely on the **specific analytes you are targeting** in your research:

- **Choose Glycidyl Palmitate-d5** when your method is designed to **directly measure Glycidyl Palmitate** or other glycidyl esters. This is common in food safety testing for contaminants in oils and fats [2].
- **Choose Glycidol-d5** when your analytical method targets **free glycidol**, or when it involves a **hydrolysis step** that breaks down glycidyl esters into glycidol for indirect measurement [1].

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References

1. - Glycidol | CAS 1246819-20-4 | SCBT - Santa Cruz Biotechnology d 5 [scbt.com]
2. - Glycidyl | Isotope-Labeled Compounds | Invivochem Palmitate d 5 [invivochem.com]
3. | 556-52-5 Glycidol [chemicalbook.com]

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